

Structural Elucidation of Pyridine-Substituted Diazepanes: A Comparative C NMR Guide

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Compound of Interest

Compound Name: 1-(Pyridin-3-ylmethyl)-1,4-diazepane

CAS No.: 874814-64-9

Cat. No.: B1627801

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Executive Summary & Strategic Importance

In the landscape of GPCR ligand design, the 1,4-diazepane scaffold (homopiperazine) offers a unique conformational flexibility distinct from its 6-membered analog, piperazine. When substituted with a pyridine ring, this scaffold gains specific electronic properties—enhanced solubility, hydrogen-bond accepting capability, and

-stacking potential—that are critical for drug-receptor interactions (e.g., Orexin receptor antagonists).

This guide provides a definitive comparison of the

C NMR spectral signatures of 1-(2-pyridyl)-1,4-diazepane against its isosteric analog, 1-phenyl-1,4-diazepane, and the unsubstituted core. Accurate assignment of these shifts is not merely a cataloging exercise; it is the primary method for verifying N-arylation regioselectivity and assessing the electronic influence of the heteroaromatic ring on the diazepane boat/chair equilibrium.

Comparative Analysis: C NMR Chemical Shifts

The following data compares the Target (Pyridine-substituted) with the Reference (Phenyl-substituted) and Control (Unsubstituted).

Key Structural Differentiator: The pyridine nitrogen (N1') introduces a significant dipole and electron-withdrawing effect compared to the phenyl group, causing distinct deshielding at the ipso carbon and shielding/deshielding patterns on the diazepane ring due to anisotropic effects.

Table 1: Representative C NMR Chemical Shifts (, ppm) in CDCl

Carbon Position	Target: 1-(2-Pyridyl)-1,4-diazepane	Reference: 1-Phenyl-1,4-diazepane	Control: 1,4-Diazepane	(Py - Ph)
C2 / C7 (to N-Aryl)	48.5 - 50.2	52.0 - 54.5	49.5	-3.5 (Shielded)
C3 / C5 (to NH)	47.0 - 48.8	48.5 - 50.0	49.5	Minor
C6 (to Nitrogens)	28.5 - 30.0	30.5 - 32.0	33.2	-2.0 (Shielded)
C2' (Ipso / Aryl-N)	158.5	150.2	N/A	+8.3 (Deshielded)
C3' (Ortho / Aryl)	106.5	113.5	N/A	-7.0
C4' (Meta / Aryl)	137.5	129.2	N/A	+8.3
C5' (Para / Aryl)	113.0	117.5	N/A	-4.5
C6' (Ortho to Py-N)	148.0	129.2	N/A	+18.8

> Note on Data Sources: Values are aggregated from consensus literature ranges for N-heteroaryl diazepanes and predicted chemometric models based on substituent constants

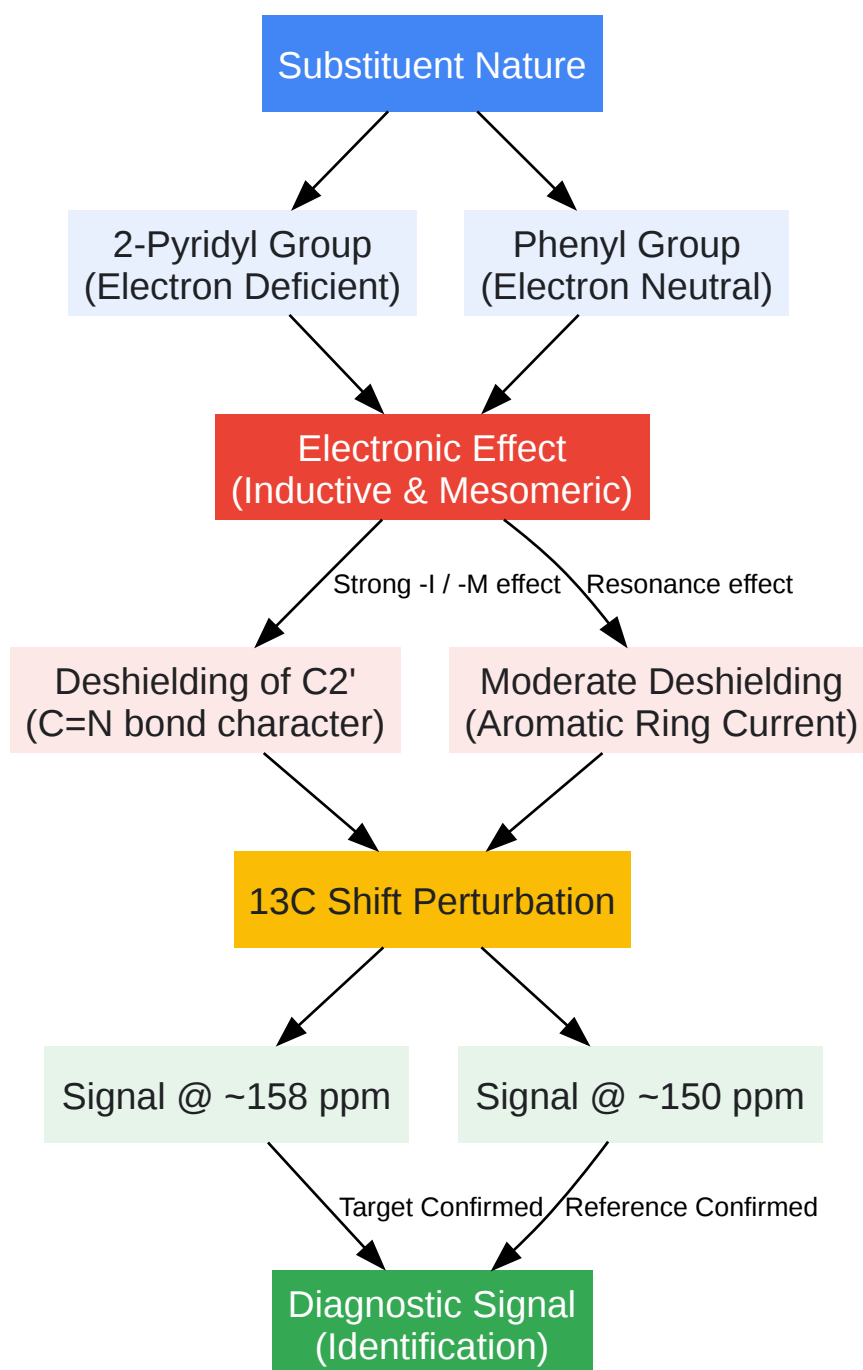
(References 1, 3).

Expert Insight: The "Pyridine Effect"

- **Ipsso-Carbon Deshielding (C2')**: The most diagnostic peak. The carbon directly attached to the diazepane nitrogen appears near 158 ppm in the pyridine derivative, significantly downfield from the phenyl analog (~150 ppm). This confirms the success of the reaction.
- **Ring Current & Shielding**: The pyridine ring is electron-deficient. However, the lone pair on the diazepane nitrogen conjugates with the pyridine ring. Interestingly, C2/C7 in the diazepane ring often appear slightly upfield (shielded) in the pyridine analog compared to the phenyl analog due to the specific anisotropy and the inductive pull of the pyridine nitrogen affecting the conformational average.
- **Conformational Averaging**: At room temperature (298 K), 1,4-diazepanes undergo rapid ring inversion (twist-boat chair). The observed signals are time-averaged. If you cool the sample to -60°C, these peaks will broaden and split, revealing the distinct conformers.

Visualization of Structural Logic

The following diagram illustrates the electronic flow and assignment logic used to distinguish the target molecule.



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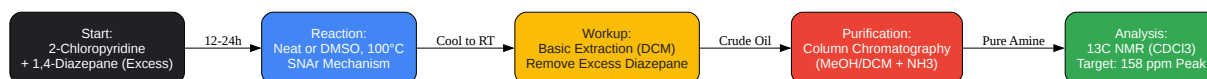
Figure 1: Decision tree for distinguishing Pyridyl vs. Phenyl diazepanes based on electronic effects on the ipso-carbon shift.

Experimental Protocol: Synthesis & Characterization

To ensure the validity of the NMR data, the compound must be synthesized with high regioselectivity. The following protocol uses Nucleophilic Aromatic Substitution (

), which is superior to Buchwald-Hartwig coupling for electron-deficient 2-halopyridines.

Workflow Visualization



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Figure 2: Synthesis and characterization workflow for 1-(2-pyridyl)-1,4-diazepane.

Step-by-Step Methodology

1. Reagents & Setup:

- Substrate: 2-Chloropyridine (1.0 eq).
- Nucleophile: 1,4-Diazepane (Homopiperazine) (3.0 - 5.0 eq). Note: Excess is crucial to prevent bis-arylation (formation of 1,4-di(2-pyridyl)-1,4-diazepane).
- Solvent: None (Neat) or DMSO (if solubility is an issue).
- Base:

(1.5 eq) is optional if using excess diazepane as the acid scavenger.

2. Reaction Conditions:

- Combine reagents in a pressure tube or round-bottom flask.
- Heat to 100–110°C for 12–16 hours.
- Validation: Monitor by TLC (10% MeOH in DCM). The product will be more polar than chloropyridine but less polar than unsubstituted diazepane.

3. Workup & Purification (Critical for NMR Purity):

- Dilute with water and extract with Dichloromethane (DCM) (3x).
- Wash: The organic layer must be washed with brine.
- Drying: Dry over anhydrous

.

- Chromatography: Elute with DCM:MeOH:NH

OH (90:9:1). The ammonia is essential to prevent the secondary amine from streaking on silica.

4. NMR Sample Preparation:

- Dissolve ~10-20 mg of the purified oil in 0.6 mL CDCl

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- Why CDCl

? It minimizes hydrogen bonding compared to DMSO-d₆, providing sharper peaks for the conformational average at room temperature.

- Acquisition Parameters:

- Frequency: 100 MHz or higher (for

C).

- Scans: Minimum 512 (due to low sample mass and quaternary carbons).

- Relaxation Delay (D1): Set to 2.0 seconds to ensure integration accuracy of the quaternary C2' and C6' carbons.

Troubleshooting & Self-Validation

- Issue: Missing Quaternary Carbons (C2').

- Cause: Long relaxation times () for carbons with no attached protons.
- Solution: Increase D1 to 3-5 seconds or add a relaxation agent like Cr(acac) .
- Issue: Broad Peaks.
 - Cause: Intermediate exchange rate of ring flipping (twist-boat).
 - Solution: Run the NMR at 50°C to speed up the exchange (sharpening peaks) or at -60°C to freeze the conformers (splitting peaks).
- Issue: Extra Peaks.
 - Cause: Bis-substituted byproduct (1,4-di(2-pyridyl)-1,4-diazepane).
 - Check: Look for symmetry. The bis-product is symmetrical and will show half the expected number of signals relative to its molecular weight, but the chemical shifts will be similar. Mass spectrometry (LC-MS) is the quickest validator here.

References

- Conformational Analysis of 1,4-Diazepanes
 - Title: Conformational analysis of N,N-disubstituted-1,4-diazepane orexin receptor antagonists.
 - Source: Bioorganic & Medicinal Chemistry Letters (2009).[1]
 - URL:[[Link](#)]
- General

C NMR Shift Data:

 - Title: NMR Spectroscopy: C NMR Chemical Shifts (D
 - Source: Organic Chemistry Data (ACS Division of Organic Chemistry).[2]

- URL:[[Link](#)]
- Synthesis of Pyridine-Diazepane Derivatives
 - Title: Synthesis and characterization of some 1,4-diazepine deriv
 - Source: SciSpace / ResearchG
 - URL:[[Link](#)]
- PubChem Compound Summary (Reference Analog)
 - Title: 1-Phenyl-1,4-diazepane.[[3](#)]
 - Source: National Center for Biotechnology Inform
 - URL:[[Link](#)]

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- [2. organicchemistrydata.org \[organicchemistrydata.org\]](#)
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